

ML198 (CAS No. 1380716-06-2): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: ML198

Cat. No.: B609122

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Abstract

ML198 is a novel, potent, and selective small molecule activator and non-inhibitory chaperone of the enzyme glucocerebrosidase (GCase). Identified through high-throughput screening, this pyrazolopyrimidine derivative has emerged as a significant tool compound for the study of Gaucher disease and other lysosomal storage disorders associated with GCase deficiency. Unlike many other GCase chaperones, **ML198** enhances enzyme activity without inhibiting its catalytic function, offering a promising therapeutic strategy. This technical guide provides a comprehensive overview of the chemical properties, biological activity, and experimental protocols related to **ML198**.

Core Properties and Specifications

ML198, with the chemical name N-(4-ethynylphenyl)-5,7-dimethylpyrazolo[1,5-a]pyrimidine-3-carboxamide, possesses a unique molecular structure that facilitates its chaperone activity.^[1] Its key properties are summarized in the tables below.

Table 1: Chemical and Physical Properties of ML198

Property	Value	Reference
CAS Number	1380716-06-2	[1]
Molecular Formula	C ₁₇ H ₁₄ N ₄ O	[1]
Molecular Weight	290.32 g/mol	[2]
Appearance	Solid powder	[1]
Purity	>98%	[1]
IUPAC Name	N-(4-ethynylphenyl)-5,7-dimethylpyrazolo[1,5-a]pyrimidine-3-carboxamide	[1]
InChI Key	HVZPJBUFRREQC-UHFFFAOYSA-N	[1]
SMILES	<chem>CC1=CC(C)=N2N=C(C(NC3=CC=C(C#C)C=C3)=O)C=C12</chem>	[1]

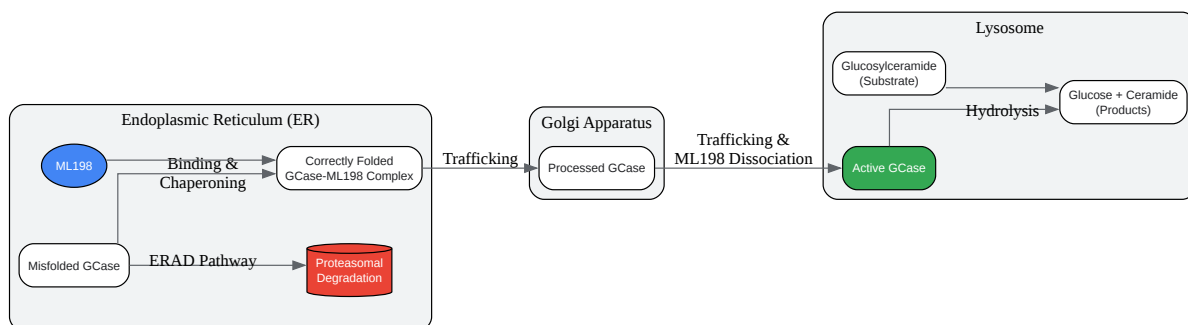
Table 2: Solubility and Storage of ML198

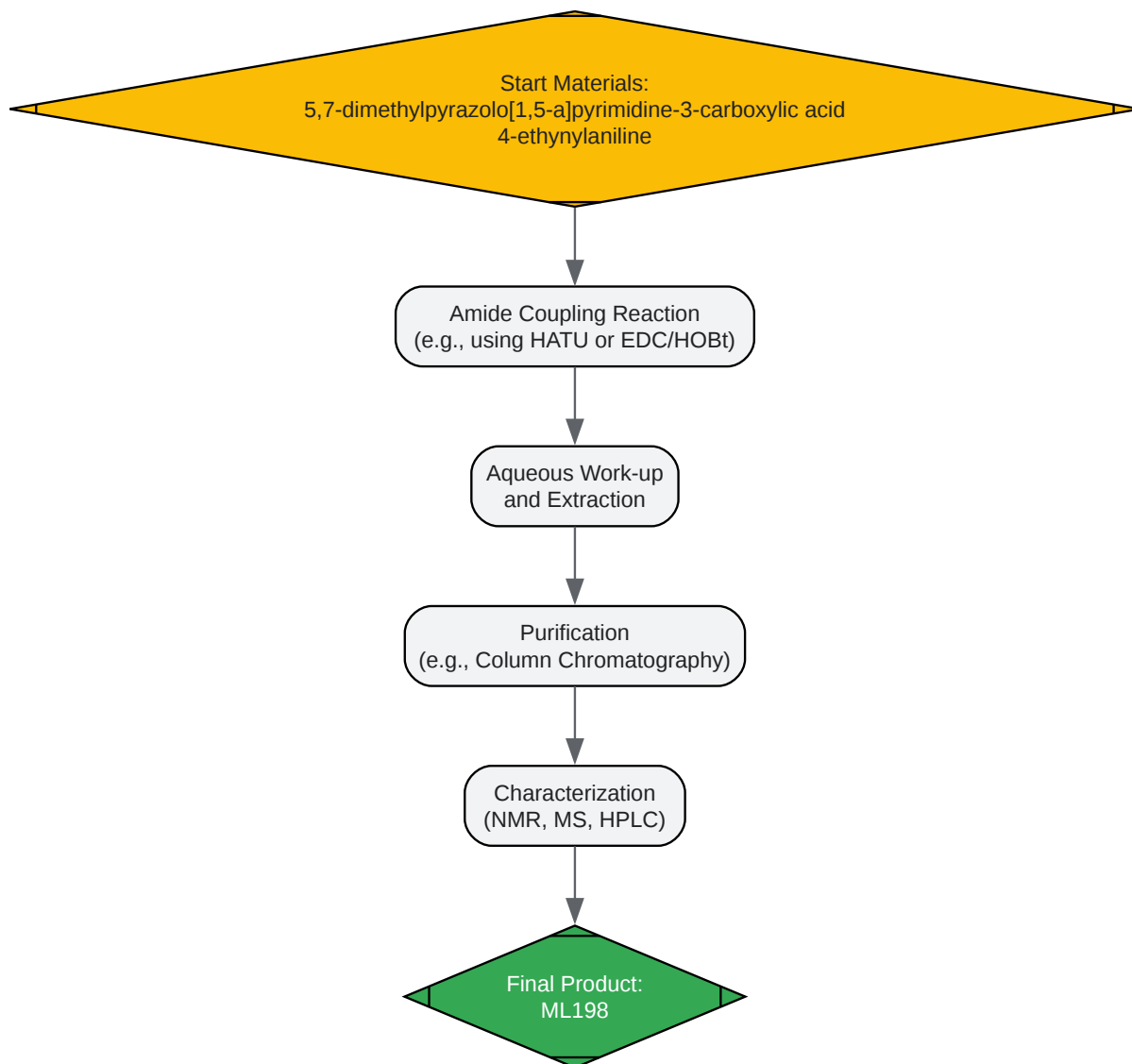
Solvent	Solubility	Notes	Reference
DMSO	5 mg/mL (17.22 mM)	Ultrasonic and warming may be required. Adjusting pH to 2 with HCl can aid dissolution.	[2]
Water	Low	Insoluble in aqueous solutions.	[2]
Ethanol	Inquire	Data not readily available.	
Methanol	Inquire	Data not readily available.	
Storage (Solid)	-20°C for long-term (years) 0-4°C for short-term (weeks)	Store in a dry, dark environment.	[1]
Storage (In solution)	-80°C for up to 6 months -20°C for up to 1 month	Aliquot to avoid repeat freeze-thaw cycles.	[2]

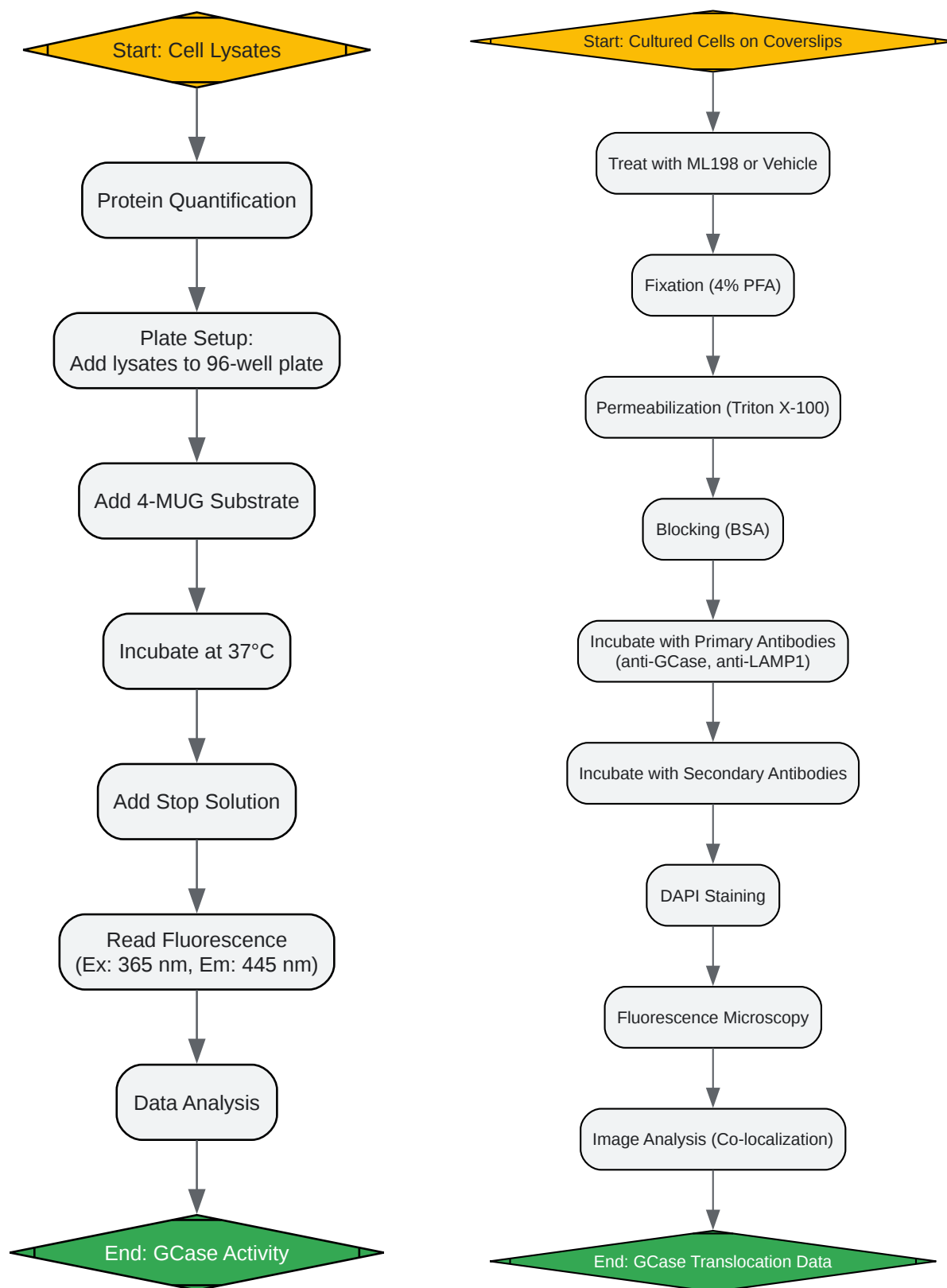
Biological Activity and Mechanism of Action

ML198 is a potent modulator of GCase with an EC₅₀ of 0.4 μM.[2] It functions as a non-inhibitory chaperone, meaning it binds to the GCase enzyme to facilitate its correct folding and trafficking from the endoplasmic reticulum to the lysosome, without blocking the enzyme's active site. This leads to an increase in the amount of functional GCase in the lysosome, enhancing the degradation of its substrate, glucosylceramide.

Signaling Pathway of ML198 as a GCase Chaperone







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References

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